

rosiglitazone maleate PPAR gamma agonist mechanism of action

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Compound Focus: Rosiglitazone Maleate

CAS No.: 155141-29-0

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Quantitative Profile of Rosiglitazone Maleate

Parameter	Detail
Target	Peroxisome Proliferator-Activated Receptor Gamma (PPAR γ) [1] [2]
Action	Selective Agonist [2] [3]
Binding Affinity (Kd)	43 nM [4]
Half-Maximal Inhibitory Concentration (IC50)	42 nM [3]
Key Molecular Effect	Forms a heterodimer with RXR and binds to PPAR Response Elements (PPREs) [5]
Primary Outcomes	Enhanced insulin sensitivity, improved glucose & lipid metabolism, anti-inflammatory effects [1] [6] [7]

Biological Effects & Downstream Outcomes

Tissue/Cell Type	Key Regulatory Effects	Functional Outcome
Adipose Tissue	Promotes differentiation of preadipocytes; Increases expression of insulin signaling genes (CAP, GLUT4); Reduces circulating free fatty acids [1] [8] [3]	Improved lipid storage; Enhanced systemic insulin sensitivity [1]
Skeletal Muscle	Increases insulin-stimulated IRS-1/2 and GLUT4 expression [8]	Enhanced glucose uptake [1] [8]
Liver	Indirectly improves insulin sensitivity by reducing free fatty acid levels and modulating adipokine release (e.g., increased adiponectin) [3]	Reduced hepatic glucose production [3]
Vascular Smooth Muscle Cells	Inhibits Angiotensin II-induced pro-inflammatory responses via TLR4/IP-10/PKC/NF- κ B pathway; Reduces AT1R-dependent ERK1/2 activation [7]	Anti-atherosclerotic effect; Reduced vascular inflammation [8] [7]
Immune Cells / CNS Glia	Suppresses pro-inflammatory transcription factors (NF- κ B); Reduces inflammatory cytokines (TNF- α , IL-1 β); Inhibits COX-2 expression [6] [5]	Anti-inflammatory and neuroprotective effects [6] [5]

Experimental Insights for Researchers

For researchers designing studies, here are methodologies and models from the literature that illustrate rosiglitazone's mechanisms and effects.

In Vivo Model of Acute Colitis

This experiment demonstrates the anti-inflammatory mechanism of rosiglitazone [6].

- **Induction of Colitis:** Acute ulcerative colitis was induced in rats via intracolonic administration of 2,4,6-trinitrobenzene sulfonic acid (TNBS).
- **Drug Intervention:** Rats were treated with rosiglitazone.
- **Pathway Analysis:** Protein expression levels of key signaling molecules were measured by Western blotting.

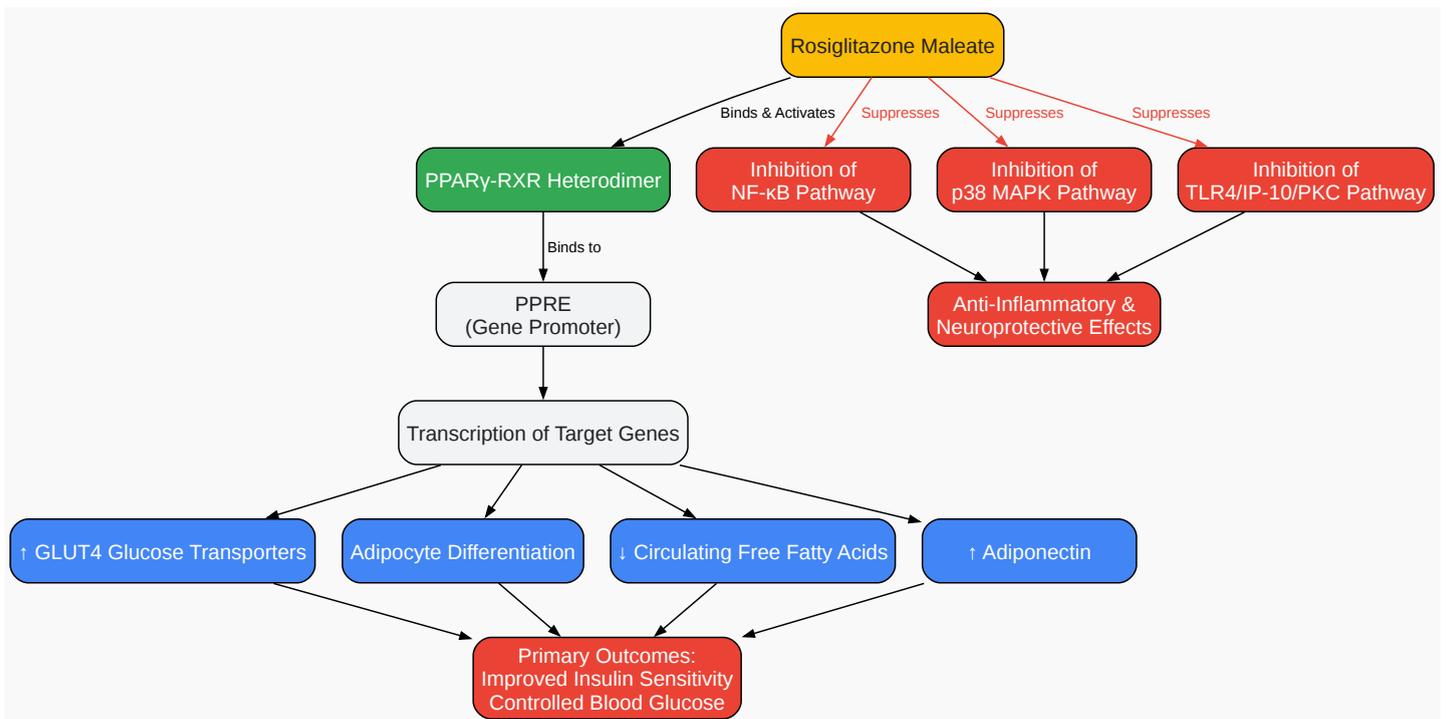
- **Key Findings:** Rosiglitazone treatment drastically decreased the elevated expression of NF- κ B p65 and p38 MAPK proteins in the colon mucosa, modulating inflammation through these signal transduction pathways.

In Vitro Model of Vascular Inflammation

This study elucidates the pathway by which rosiglitazone exerts anti-inflammatory effects in the vasculature [7].

- **Cell Model:** Vascular Smooth Muscle Cells (VSMCs).
- **Induction of Inflammation:** Cells were stimulated with Angiotensin II (Ang II) to provoke a pro-inflammatory response.
- **Intervention & Inhibition:** Cells were treated with rosiglitazone, both alone and in combination with a TLR4 inhibitor or TLR4 small-interfering RNA (siRNA).
- **Key Findings:** The ameliorative effects of rosiglitazone on Ang II-induced inflammation were linked to the TLR4-dependent signaling pathway. The study detailed a specific pathway involving ERK1/2, TLR4, IP-10, PKC, and NF- κ B.

The following diagram synthesizes the core molecular mechanism of rosiglitazone and its primary downstream consequences, integrating the key pathways discussed in the experimental models.



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This diagram illustrates the dual-pathway mechanism of Rosiglitazone, showing how PPAR γ activation regulates metabolic genes and suppresses pro-inflammatory pathways.

Important Considerations for Research and Development

- **Receptor Specificity:** Rosiglitazone is a pure ligand for PPAR γ with no appreciable binding affinity for PPAR α , which differentiates it from other glitazones and influences its therapeutic and experimental profile [2] [9].
- **PPAR γ -Independent Effects:** Emerging research indicates that some of rosiglitazone's effects, such as the modulation of TRP channels and the induction of autophagy, may occur through pathways independent of PPAR γ [3].
- **Clinical Safety Profile:** While investigating its mechanisms, remember the associated clinical risks, including fluid retention, congestive heart failure, and weight gain. Its use was historically restricted due to concerns about increased heart attack risk, though these restrictions were later removed [1] [8].

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References

1. What is the mechanism ? of Rosiglitazone Maleate [synapse.patsnap.com]
2. : Uses, Interactions, Rosiglitazone Mechanism of Action [go.drugbank.com]
3. Rosiglitazone maleate | PPAR agonist | Mechanism [selleckchem.com]
4. Rosiglitazone maleate | PPAR gamma agonist [focusbiomolecules.com]
5. anti-inflammatory and neuroprotective Mechanisms of... of actions [pmc.ncbi.nlm.nih.gov]
6. Rosiglitazone, a PPARgamma ligand, modulates signal ... [pubmed.ncbi.nlm.nih.gov]
7. PPAR γ agonist, rosiglitazone, regulates angiotensin II ... [sciencedirect.com]
8. Rosiglitazone - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
9. Showing Compound Rosiglitazone (FDB023598) - FooDB [foodb.ca]

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